

Recommended dosage and administration of AMN082 in mice.

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Compound of Interest

Compound Name: AMN082

Cat. No.: B1224568

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Application Notes and Protocols: AMN082 in Mice

These application notes provide a comprehensive guide for the administration of **AMN082**, a selective metabotropic glutamate receptor 7 (mGluR7) allosteric agonist, to mice for research purposes. The following sections detail recommended dosages, administration protocols, and the underlying signaling pathways.

Quantitative Data Summary

The dosage of **AMN082** can vary depending on the research question, the mouse strain, and the administration route. The following table summarizes dosages cited in various studies.

Administration Route	Dosage Range (mg/kg)	Mouse Strain	Notes	Reference
Oral Gavage (p.o.)	1 - 6	C57BL/6	Dose-dependently increased plasma corticosterone.	[1] [2]
Oral Gavage (p.o.)	6	C57BL/6	Induced stress hormone increases.	[3]
Intraperitoneal (i.p.)	1	Wild-type (WT) and Fmr1 KO	Corrected repetitive behavior and protein synthesis abnormalities in a Fragile X syndrome model.	[4]
Intraperitoneal (i.p.)	1.25 - 5.0	Not Specified	Attenuated the development and expression of cocaine and morphine locomotor sensitization.	[3] [5]
Intraperitoneal (i.p.)	3 - 6	Swiss mice	Produced anxiolytic-like effects.	[6]
Intraperitoneal (i.p.)	5	Swiss albino	Used to study the role of mGluR7 in analgesia.	[7]
Intraperitoneal (i.p.)	10	Not Specified	Did not impact locomotion in naive mice but	[5]

suppressed
acute cocaine- or
morphine-
induced
hyperactivity.

Experimental Protocols

Proper handling and technique are crucial for accurate and reproducible results. Below are detailed protocols for the oral and intraperitoneal administration of **AMN082** in mice.

Oral gavage is a common method for administering precise doses of **AMN082**. The compound is orally active and can cross the blood-brain barrier[1][8].

Materials:

- **AMN082**
- Vehicle (e.g., sterile water, saline, or a suspension agent like 0.5% methylcellulose)
- 22-24 gauge gavage needle (1.5 inches with a rounded tip)[9]
- 1 ml syringe
- Animal scale

Procedure:

- Preparation of **AMN082** Solution:
 - Accurately weigh the required amount of **AMN082**.
 - Suspend or dissolve it in the chosen vehicle. Note: The specific vehicle for oral administration was not always detailed in the cited studies, but a common practice is to use a suspension agent for compounds that are not readily soluble in water.
- Animal Preparation:

- Weigh the mouse to determine the correct volume of the **AMN082** solution to administer.
- Gently restrain the mouse by scruffing the skin over the shoulders to immobilize the head and body[9].
- Gavage Procedure:
 - Measure the appropriate length for gavage tube insertion by holding it alongside the mouse, from the tip of the nose to the last rib, and mark the tube[9][10].
 - Hold the mouse in an upright position.
 - Gently insert the gavage needle into the mouth, advancing it along the hard palate towards the back of the throat[9].
 - Allow the mouse to swallow the tube as you gently advance it into the esophagus. There should be no resistance. If resistance is felt, withdraw the tube and start again[9][10].
 - Once the tube is in place, dispense the **AMN082** solution smoothly.
 - Gently remove the gavage needle.
- Post-Procedure Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress or adverse reactions[10]. In one study, blood was collected for hormone analysis one hour after administration[1][2].

Intraperitoneal injection is another effective route for systemic administration of **AMN082**.

Materials:

- **AMN082**
- Vehicle (e.g., 0.5% methylcellulose in normal saline[7])
- 25-30 gauge needle[11]
- 1 ml syringe

- 70% ethanol or other disinfectant
- Animal scale

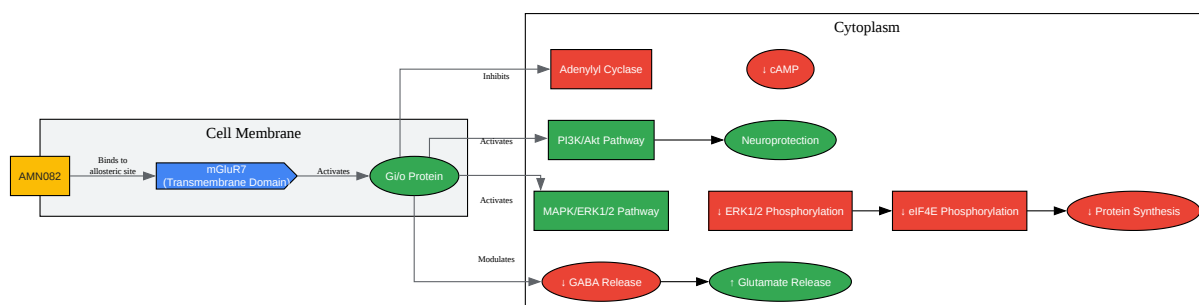
Procedure:

- Preparation of **AMN082** Solution:
 - Prepare the **AMN082** solution in a suitable vehicle, such as 0.5% methylcellulose in normal saline[7].
- Animal Preparation:
 - Weigh the mouse to calculate the injection volume.
 - Properly restrain the mouse to expose the abdomen. The "three-finger" restraint method is recommended[11].
- Injection Procedure:
 - Turn the restrained mouse so its head is facing downwards.
 - Locate the injection site in the lower right quadrant of the abdomen to avoid injuring internal organs[11].
 - Disinfect the injection site with an alcohol wipe.
 - Insert the needle, bevel up, at a 30-45 degree angle[11].
 - Gently pull back the plunger to ensure no fluid enters the syringe (indicating you have not entered a blood vessel or organ).
 - Inject the solution smoothly.
 - Withdraw the needle and return the mouse to its cage.
- Post-Procedure Monitoring:

- Observe the animal for any adverse effects. Studies have administered other substances or conducted behavioral tests 30 minutes to 1 hour after **AMN082** injection[4][5].

Visualizations: Signaling Pathways and Workflows

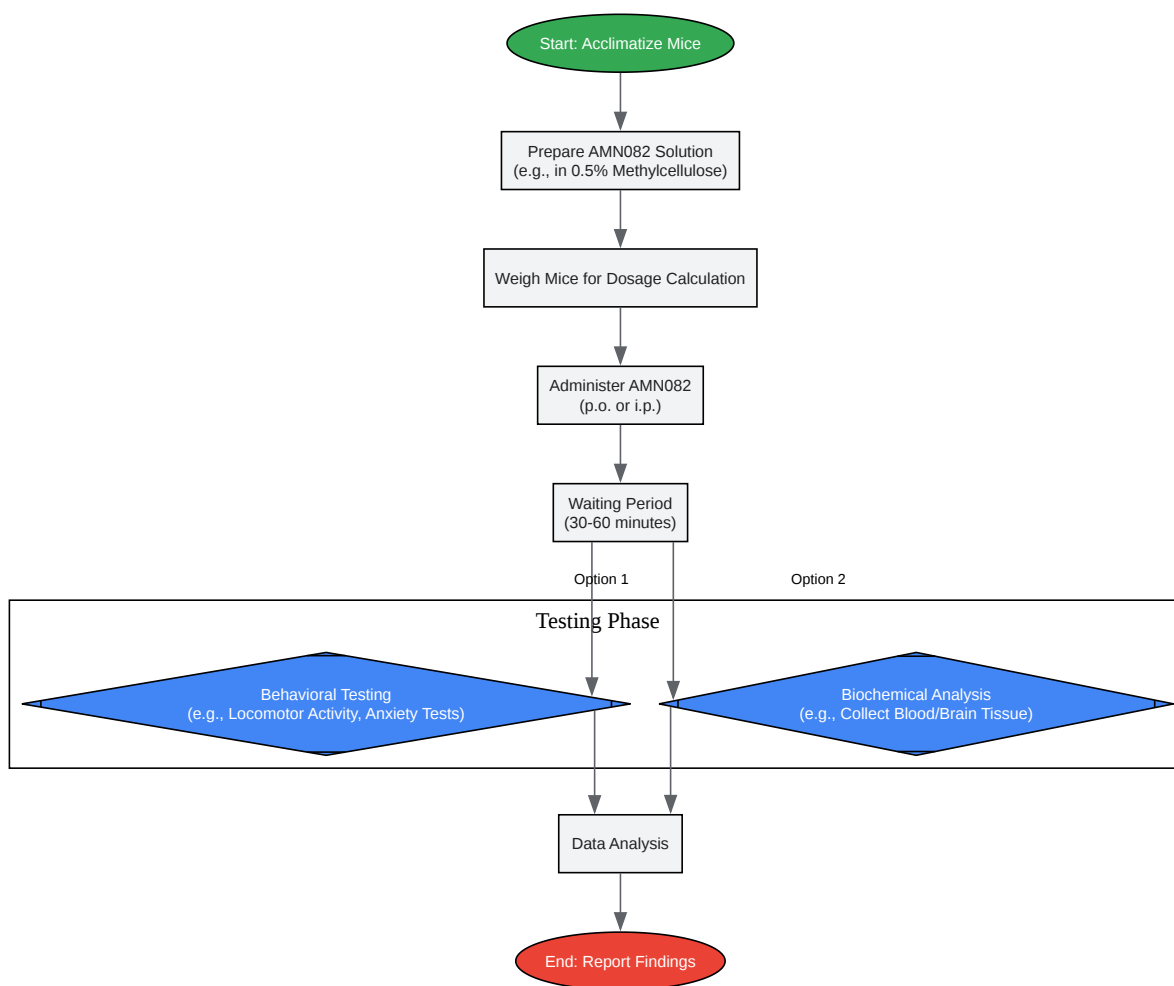
AMN082 acts as a positive allosteric modulator of the mGluR7 receptor. Its activation triggers a cascade of intracellular events.



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Caption: **AMN082** allosterically activates mGluR7, leading to Gi/o protein coupling and downstream effects.

The following diagram illustrates a typical workflow for an in vivo study using **AMN082**.



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Caption: A generalized workflow for in vivo experiments involving **AMN082** administration in mice.

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